

Application Notes and Protocols for the Solid-Phase Synthesis of Merotocin

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Compound of Interest

Compound Name: Merotocin
CAS No.: 1190083-57-8
Cat. No.: B608973

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Abstract

Merotocin is a synthetic peptidic agonist of the oxytocin receptor, currently under investigation for its potential therapeutic applications, including the management of preterm labor and support of lactation.[1][2] This document provides a detailed, representative protocol for the solid-phase peptide synthesis (SPPS) of **Merotocin** using the widely adopted Fmoc/tBu strategy.[3] The protocol outlines the necessary materials, step-by-step procedures, and purification methods. Additionally, this document includes a summary of the physicochemical properties of **Merotocin** and visual diagrams to illustrate the synthesis workflow and the logical progression of the SPPS cycle.

Introduction to Merotocin and Solid-Phase Peptide Synthesis

Merotocin is a cyclic peptide analog of oxytocin, characterized by a thioether linkage.[4] Its chemical formula is C₄₈H₆₈FN₁₁O₁₂S, with a molecular weight of approximately 1042.19

g/mol. [5][6] The synthesis of such a modified peptide is efficiently achieved through Solid-Phase Peptide Synthesis (SPPS), a technique pioneered by R. Bruce Merrifield. [3][7] SPPS involves the stepwise addition of amino acids to a growing peptide chain that is covalently attached to an insoluble solid support or resin. [7][8] This methodology allows for the use of excess reagents to drive reactions to completion, with purification at each step simplified to washing the resin. [9] The Fmoc/tBu (9-fluorenylmethyloxycarbonyl/tert-butyl) strategy is a popular choice for SPPS due to its use of a base-labile N α -protecting group (Fmoc) and acid-labile side-chain protecting groups (tBu). [3]

Physicochemical Properties of Merotocin

A summary of the key quantitative data for **Merotocin** is presented in the table below.

Property	Value	Reference
Molecular Formula	C48H68FN11O12S	[4][5][6]
Molecular Weight	1042.19 g/mol	[5][6]
CAS Number	1190083-57-8	[4]
Potency (EC50)	< 0.1 nM	[2]
Selectivity	>1000-fold over vasopressin receptors	[2]

Experimental Protocol: Solid-Phase Synthesis of Merotocin

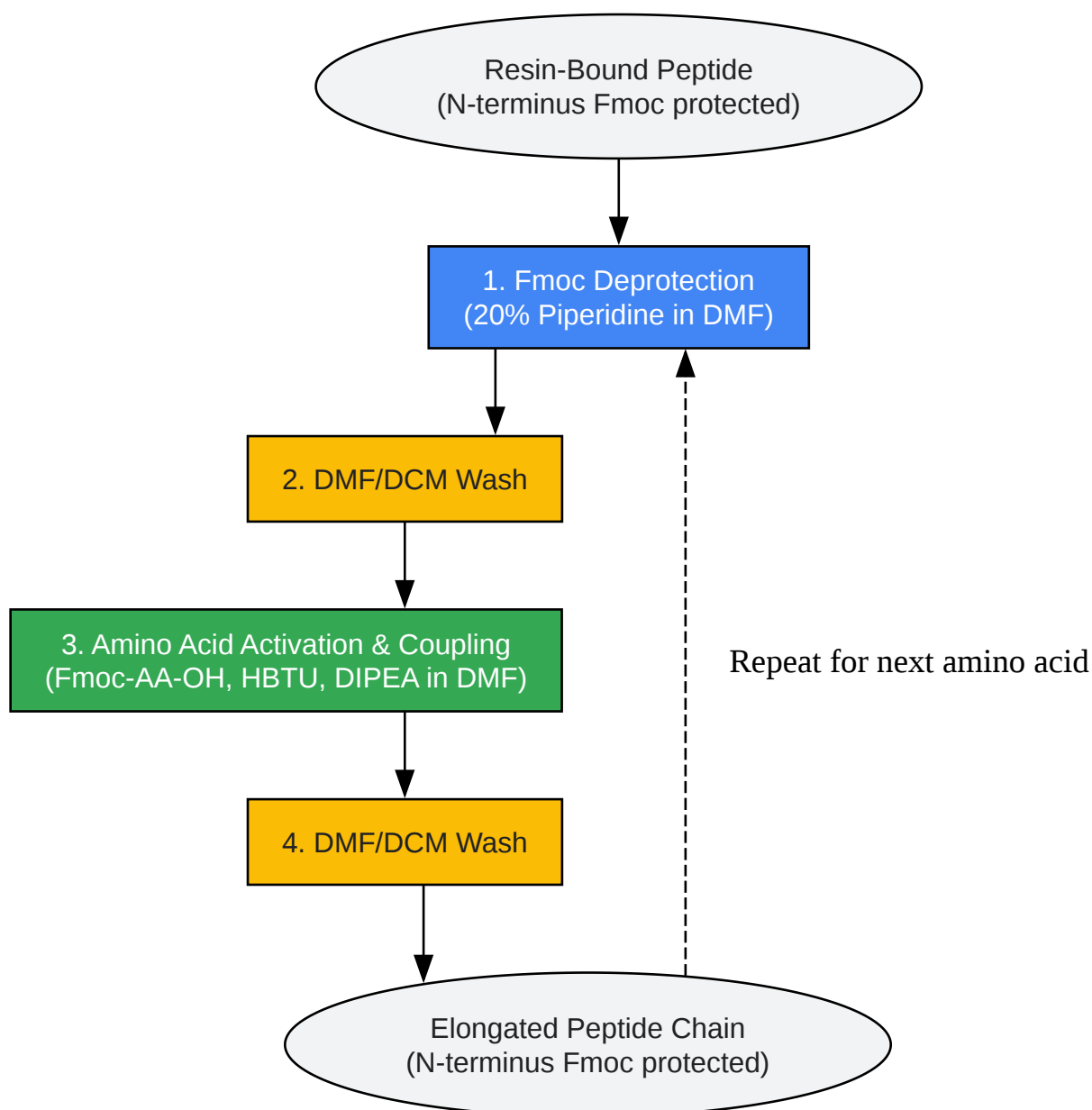
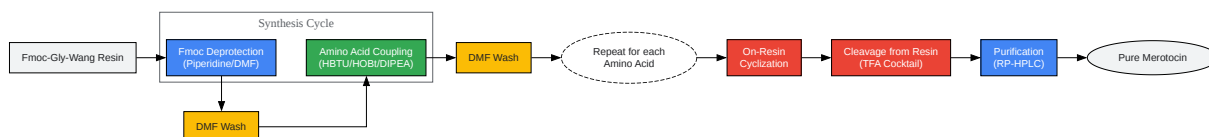
This protocol describes the manual synthesis of **Merotocin** on a 0.1 mmol scale using the Fmoc/tBu strategy. The sequence of **Merotocin** is assembled linearly on a solid support, followed by on-resin cyclization and final cleavage.

3.1. Materials and Reagents

- Resin: Pre-loaded Fmoc-Gly-Wang resin (0.1 mmol)

- Fmoc-protected Amino Acids: Fmoc-Leu-OH, Fmoc-Gly-OH, Fmoc-Cys(Trt)-OH, Fmoc-Asn(Trt)-OH, Fmoc-Gln(Trt)-OH, Fmoc-Ile-OH, Fmoc-Tyr(tBu)-OH
- Specialty Reagents: N-(4-Mercaptobutanoyl)-Trityl-thiopropionic acid, (4-fluorophenyl)methanamine
- Solvents: N,N-Dimethylformamide (DMF), Dichloromethane (DCM), Piperidine, Diisopropylethylamine (DIPEA)
- Coupling Reagents: HBTU (2-(1H-benzotriazol-1-yl)-1,1,3,3-tetramethyluronium hexafluorophosphate), HOBt (Hydroxybenzotriazole)
- Cleavage Cocktail: Trifluoroacetic acid (TFA), Triisopropylsilane (TIS), Water (H₂O) (e.g., 95:2.5:2.5 v/v/v)
- Other: Acetic anhydride, Pyridine, Diethyl ether

3.2. Synthesis Workflow Diagram



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